

Application Notes and Protocols for MRV-03 Modular Relief Valve

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Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

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These application notes provide detailed guidance on the installation, torque specifications, and chemical compatibility of the MRV-03 series modular relief valve. Adherence to these protocols is crucial for ensuring optimal performance and longevity of the valve in sensitive research and development applications.

Valve Specifications

The MRV-03 is a modular hydraulic relief valve conforming to the ISO 4401-03 (NFPA D03) standard. It is designed to be "sandwiched" between a directional control valve and its mounting surface, providing a compact and efficient method for pressure control within a hydraulic circuit.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Specification	Value	Source(s)
Mounting Standard	ISO 4401-03, CETOP 3, NFPA D03	[1] [3] [4]
Typical Body Material	Cast Iron	[5] [6]
Standard Seal Material	Nitrile (Buna-N)	[7] [8]
Mounting Bolt Torque	4.5 - 13 Nm (40 - 115 lb-in)	[1] [4] [9]

Installation Protocol

Proper installation is critical to prevent leakage and ensure the correct functionality of the MRV-03 valve. The following protocol outlines the standard procedure for installing the valve in a hydraulic system.

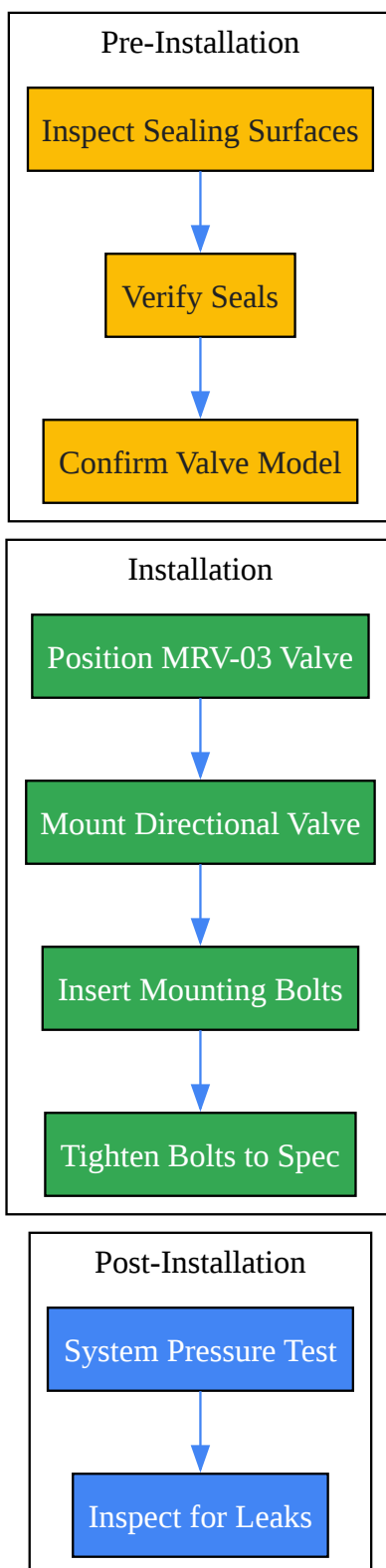
Pre-Installation Checks

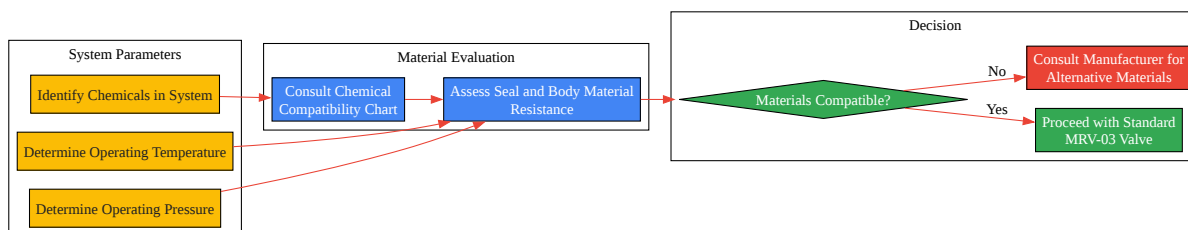
- **Inspect Sealing Surfaces:** Ensure the mounting surfaces of the subplate/manifold and the directional control valve are clean, flat, and free from scratches or any other defects. The mounting surface should be flat to within 0.013 mm (0.0005 inches).[\[1\]](#)
- **Verify Seals:** Check that the O-rings are correctly seated in their grooves on the valve ports and are free from any damage.
- **Confirm Valve Model:** Verify that the MRV-03 model (e.g., -P for P port relief, -W for A and B port relief) is correct for the intended application.

Installation Steps

- **Position the Valve:** Carefully place the MRV-03 valve onto the mounting surface, ensuring the port locations align correctly.
- **Mount the Directional Control Valve:** Place the directional control valve on top of the MRV-03 valve.
- **Insert Mounting Bolts:** Insert the appropriate length mounting bolts through the directional control valve and the MRV-03 valve into the threaded holes of the mounting surface. It is recommended to use bolts of SAE Grade 8 or better.[\[9\]](#)
- **Tighten Bolts:** Tighten the mounting bolts in a crisscross pattern to the specified torque. This ensures even pressure distribution and a proper seal. Refer to the torque specifications table below for appropriate values.

Installation Workflow Diagram





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